

N-Desmethyl dosimertinib-d5 solubility and solution preparation

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Compound of Interest

Compound Name: *N-Desmethyl dosimertinib-d5*

Cat. No.: *B15140261*

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Technical Support Center: N-Desmethyl Dosimertinib-d5

This technical support center provides guidance on the solubility and solution preparation of **N-Desmethyl dosimertinib-d5** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **N-Desmethyl dosimertinib-d5**?

A1: **N-Desmethyl dosimertinib-d5** is the deuterium-labeled version of N-Desmethyl dosimertinib.[1] N-Desmethyl dosimertinib is a metabolite of Dosimertinib, which is a deuterated analog of the EGFR inhibitor, Osimertinib. Deuteration, the replacement of hydrogen with its isotope deuterium, is a strategy used to improve the pharmacokinetic properties of drugs.[2]

Q2: What is the primary application of **N-Desmethyl dosimertinib-d5**?

A2: **N-Desmethyl dosimertinib-d5** is primarily used as an internal standard in pharmacokinetic studies to quantify the levels of the N-desmethyl metabolite of Dosimertinib. Its deuteration makes it distinguishable from the endogenous metabolite in mass spectrometry-based analyses.

Q3: How does deuteration affect the solubility of the compound?

A3: In general, the solubility of a deuterated compound is expected to be very similar to its non-deuterated counterpart.^[3] However, minor differences can be observed. The purity of the solvent, particularly its water content, can also influence solubility, especially for hygroscopic solvents like DMSO.^[3]

Solubility Data

While specific solubility data for **N-Desmethyl dosimertinib-d5** is limited, the following table provides solubility information for the closely related parent compound, Dosimertinib-d5 mesylate. This data can serve as a useful starting point for solvent selection.

Solvent	Concentration	Remarks
DMSO	100 mg/mL (166.46 mM)	Ultrasonic and warming to 80°C may be required. Hygroscopic DMSO can impact solubility. ^[4]

Note: It is always recommended to perform small-scale solubility tests before preparing a stock solution.

Solution Preparation and Storage

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **N-Desmethyl dosimertinib-d5** (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes
 - Vortex mixer
 - Water bath or heat block (optional)

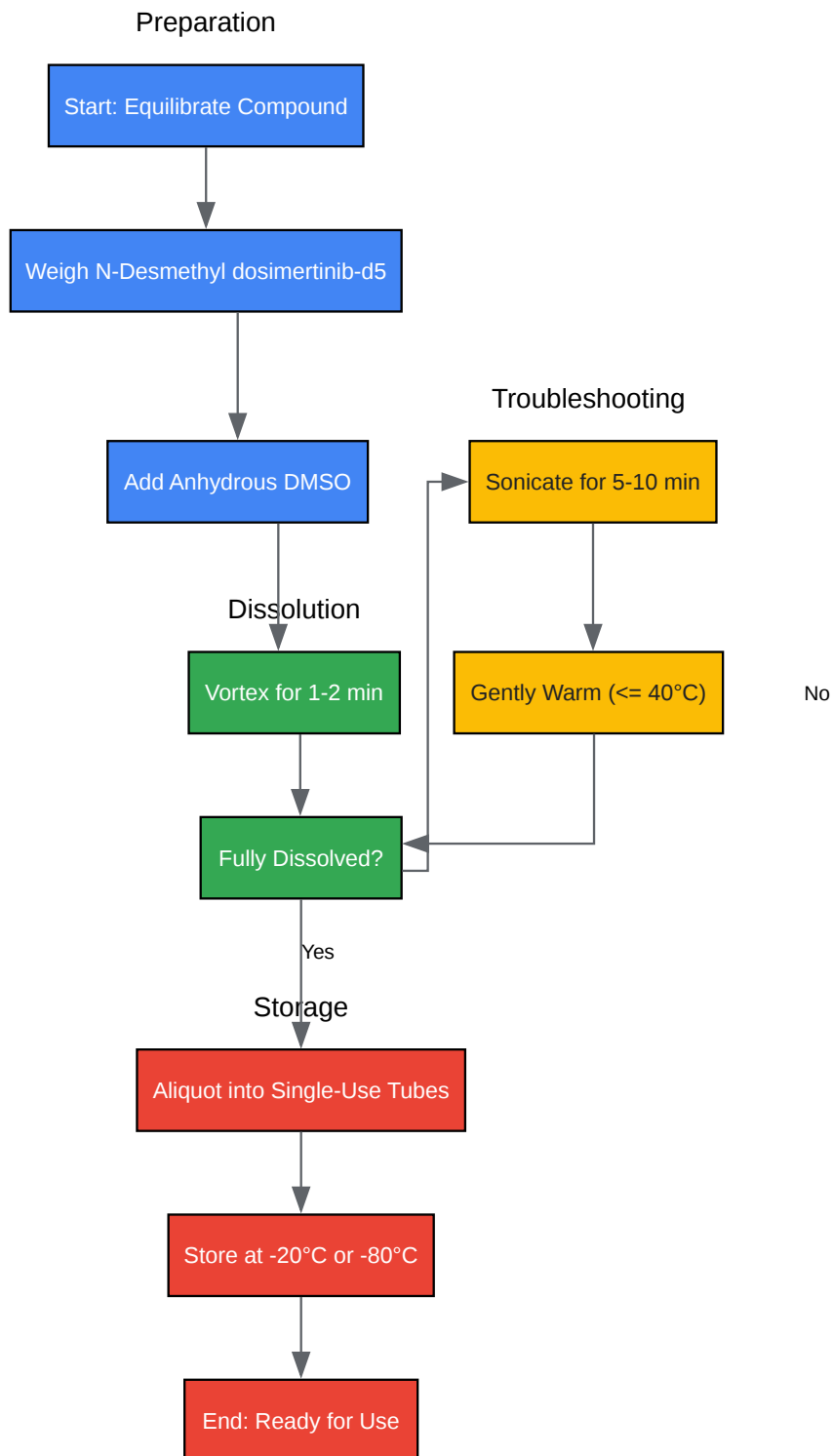
- Ultrasonic bath (optional)
- Procedure: a. Equilibrate the vial of **N-Desmethyl dosimertinib-d5** to room temperature before opening to prevent moisture condensation. b. Weigh the required amount of **N-Desmethyl dosimertinib-d5** in a sterile tube. c. Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration. d. Vortex the solution for 1-2 minutes to aid dissolution. e. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. f. If necessary, gently warm the solution in a water bath set to a temperature not exceeding 40°C. Caution: Higher temperatures may risk degradation. g. Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage:
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[4][5]}
 - Protect the solution from light.
 - Ensure the storage containers are tightly sealed to prevent solvent evaporation and moisture absorption.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO.	1. Insufficient mixing. 2. Solution is not saturated. 3. Hygroscopic DMSO has absorbed water. ^[4] 4. Compound requires gentle heating or sonication.	1. Vortex for a longer duration. 2. Add a small amount of additional solvent. 3. Use fresh, anhydrous DMSO. 4. Sonicate the solution or warm it gently (not exceeding 40°C).
Precipitation occurs after cooling to room temperature.	The solution was supersaturated at a higher temperature.	Re-warm the solution to dissolve the precipitate and consider preparing a more dilute stock solution.
Solution appears cloudy or contains particulates.	1. Incomplete dissolution. 2. Contamination of the solvent or glassware.	1. Continue mixing, sonication, or gentle warming. 2. Use fresh, high-purity solvent and ensure all labware is clean and dry.
Degradation of the compound in solution.	1. Instability in the chosen solvent over time. 2. Exposure to light or high temperatures. 3. Repeated freeze-thaw cycles.	1. Prepare fresh solutions for each experiment. 2. Store solutions protected from light at the recommended temperature. 3. Aliquot stock solutions into single-use volumes.

Visual Guides

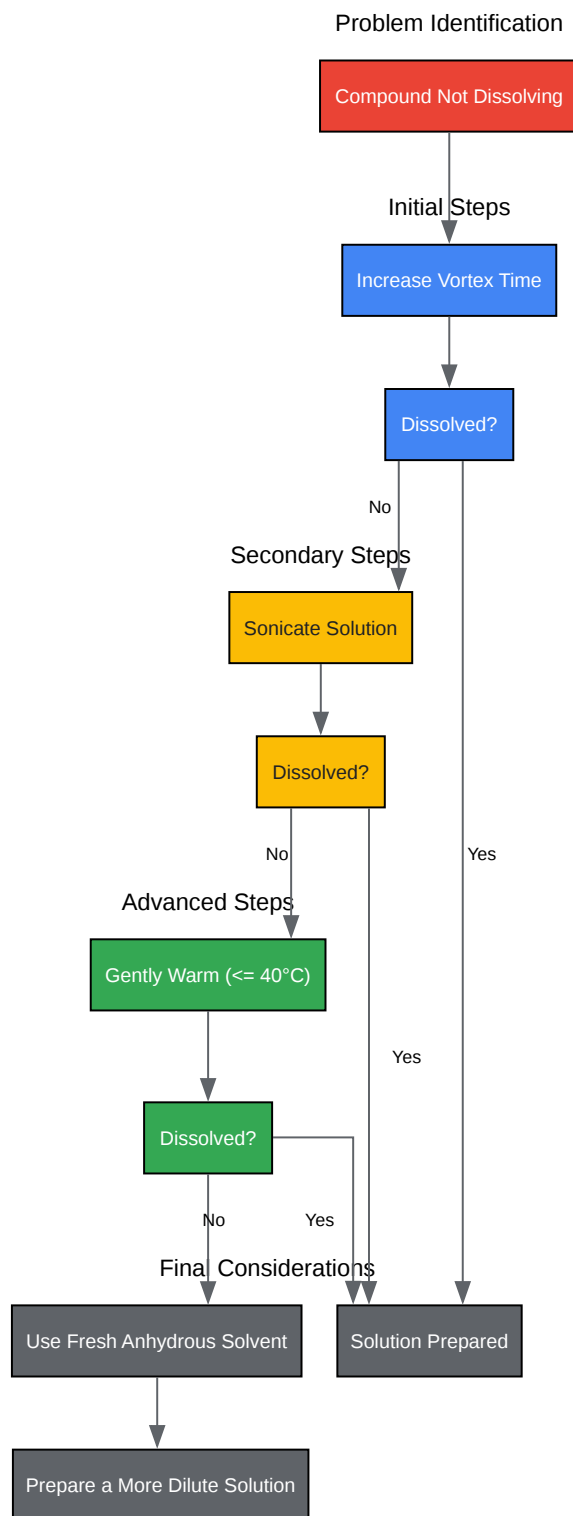
Solution Preparation Workflow



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Caption: Workflow for preparing a stock solution of **N-Desmethyl dosimertinib-d5**.

Troubleshooting Dissolution Issues



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Caption: Logical steps for troubleshooting solubility issues.

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